

Application Notes and Protocols for Zatebradine Stock Solution Preparation in Cell Culture

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Compound of Interest

Compound Name: Zatebradine

Cat. No.: B1210436

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Introduction

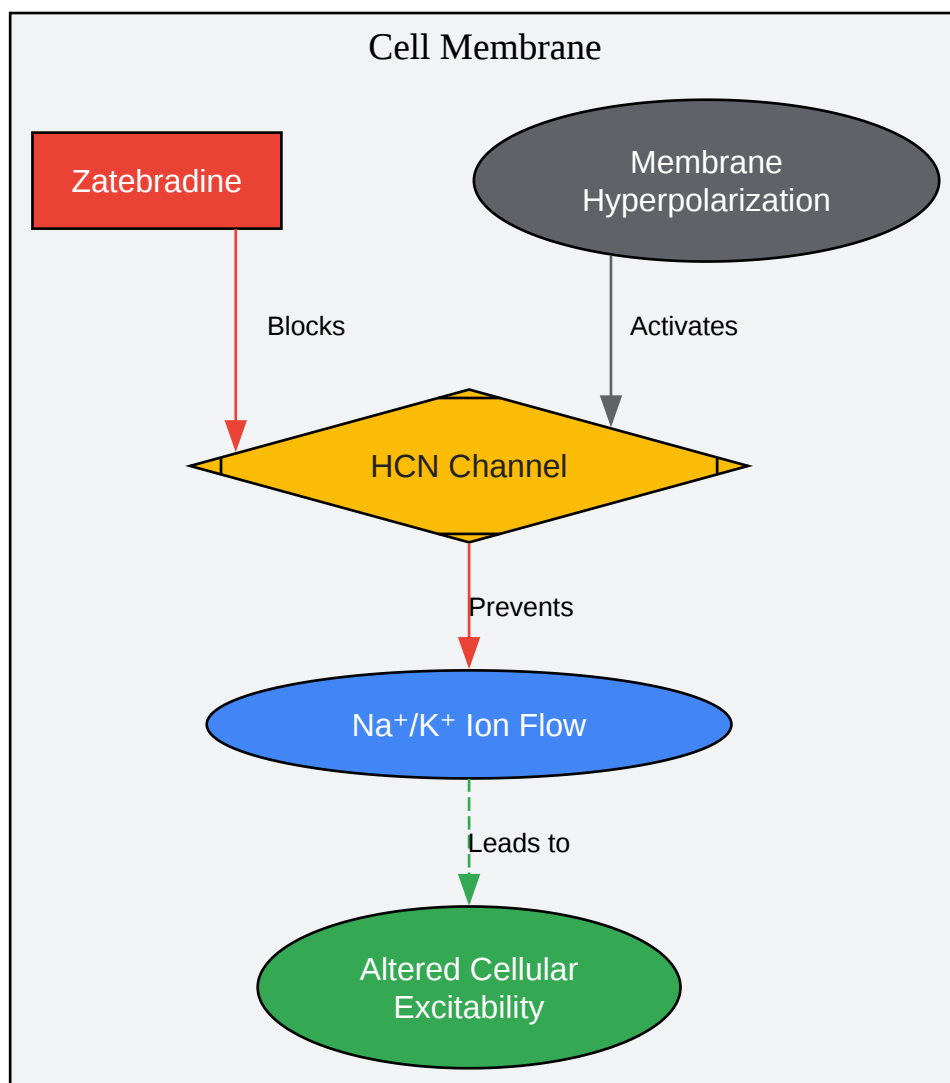
Zatebradine is a potent and selective blocker of hyperpolarization-activated cyclic nucleotide-gated (HCN) channels, with IC_{50} values in the low micromolar range for HCN1, HCN2, HCN3, and HCN4 isoforms[1][2]. It is a valuable tool for researchers investigating the physiological roles of HCN channels in various cellular processes, including cardiac pacemaking and neuronal excitability[3][4]. This document provides detailed protocols for the preparation of **Zatebradine** stock solutions for use in in-vitro cell culture experiments. Two common forms of **Zatebradine** are available: **Zatebradine** (free base) and **Zatebradine** hydrochloride. The appropriate solvent and handling procedures are crucial for obtaining accurate and reproducible experimental results.

Data Presentation

The following table summarizes the key quantitative data for both **Zatebradine** and **Zatebradine** hydrochloride.

Property	Zatebradine (Free Base)	Zatebradine Hydrochloride
Molecular Formula	C ₂₆ H ₃₆ N ₂ O ₅ [5]	C ₂₆ H ₃₆ N ₂ O ₅ • HCl
Molecular Weight	456.57 g/mol	493.04 g/mol
Appearance	Crystalline solid	White powder
Solubility	- DMSO: ≥ 50 mg/mL (109.51 mM)- Ethanol: 100 mg/mL (219.02 mM; requires sonication)	- Water: 100 mM or >10 mg/mL- PBS (pH 7.2): 10 mg/mL- DMSO: 20 mg/mL- DMF: 25 mg/mL
Storage (Solid Form)	-20°C for 3 years, 4°C for 2 years	2-8°C, desiccated
Storage (Stock Solution)	-80°C for 6 months, -20°C for 1 month	-20°C for up to one month

Signaling Pathway of Zatebradine Action



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Caption: **Zatebradine** blocks HCN channels, preventing ion flow and altering cellular excitability.

Experimental Protocols

This section provides a step-by-step methodology for preparing a 10 mM **Zatebradine** stock solution in DMSO, a common solvent for cell culture applications. This protocol is applicable to **Zatebradine** free base. For **Zatebradine** hydrochloride, sterile water or PBS can be used as the solvent.

Materials:

- **Zatebradine** (free base) powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **Zatebradine**:
 - To prepare a 10 mM stock solution, use the following formula:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 456.57 \text{ g/mol} \times \text{Volume (L)}$
 - For 1 mL of a 10 mM stock solution: $\text{Mass} = 10 \times 456.57 \times 0.001 = 4.57 \text{ mg}$
- Weigh the **Zatebradine** powder:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out the calculated mass of **Zatebradine** powder and add it to the tube.
- Dissolve the **Zatebradine** in DMSO:
 - Add the desired volume of sterile DMSO to the tube containing the **Zatebradine** powder.
 - Vortex the tube thoroughly until the powder is completely dissolved. If necessary, gentle warming or sonication can be used to aid dissolution. Visually inspect the solution to ensure there are no visible particles.
- Aliquot and store the stock solution:

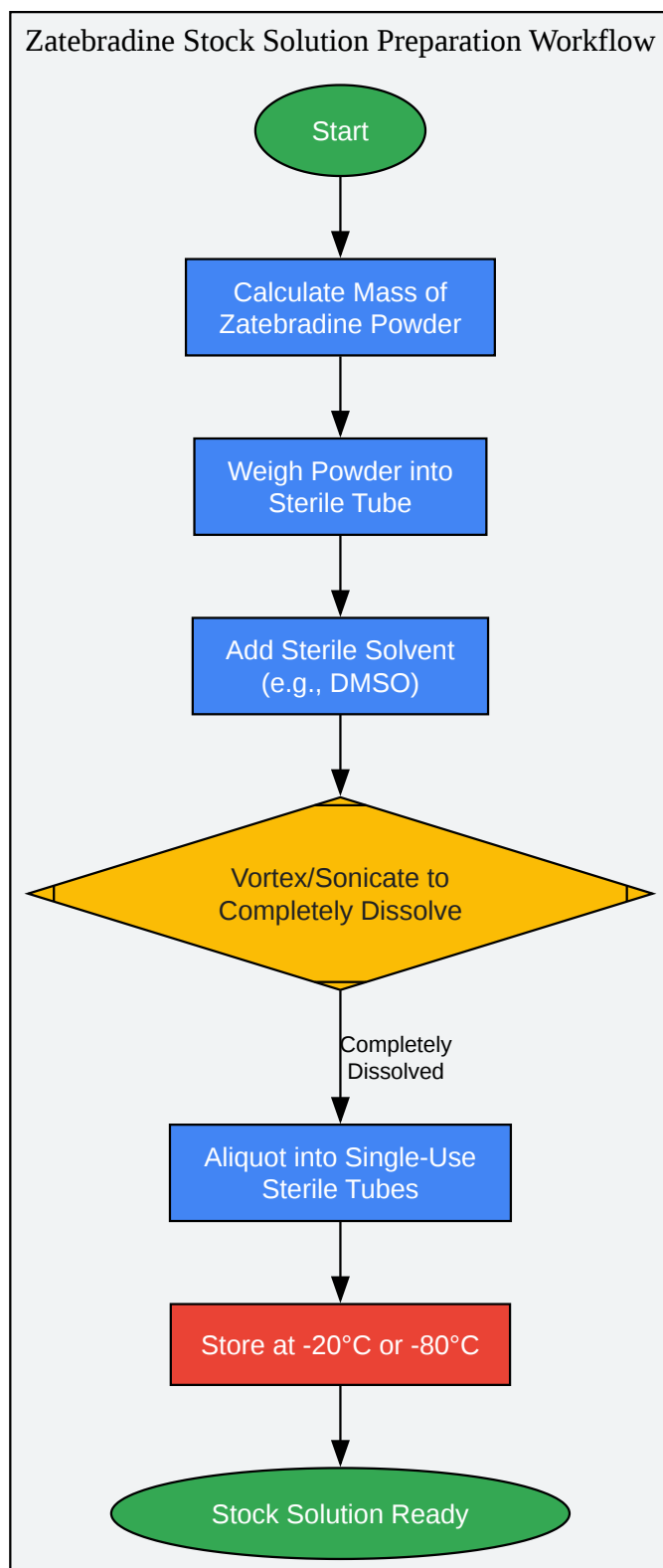
- Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.
- Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Preparation of Working Solutions:

For cell culture experiments, the high-concentration stock solution must be diluted to the final desired working concentration in the cell culture medium.

- Thaw a single aliquot of the **Zatebradine** stock solution at room temperature.
- Serially dilute the stock solution in your cell culture medium to achieve the final working concentration. It is recommended to perform dilutions in a stepwise manner to ensure accuracy.
- Gently mix the final working solution before adding it to your cell culture.
- It is advisable to prepare fresh working solutions for each experiment and use them on the same day.

Experimental Workflow



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Caption: Workflow for preparing a **Zatebradine** stock solution.

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